

GLPG-3221 Phase 1 Clinical Trial: Application Notes and Protocols

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Compound of Interest

Compound Name: GLPG-3221

Cat. No.: B15569944

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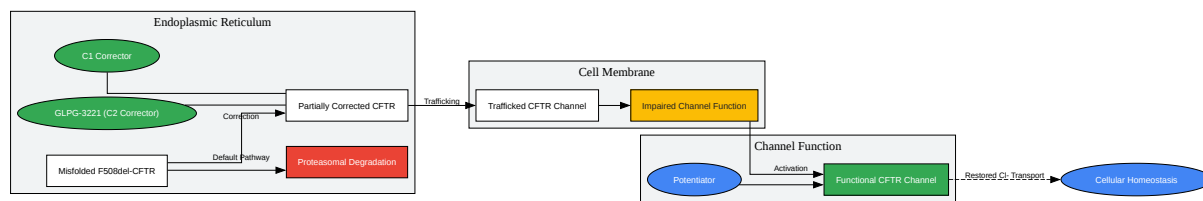
Introduction

GLPG-3221 is an investigational C2 corrector of the cystic fibrosis transmembrane conductance regulator (CFTR) protein. Developed by Galapagos NV in collaboration with AbbVie, it is intended for the treatment of cystic fibrosis (CF), a genetic disorder caused by mutations in the CFTR gene. This document provides an overview of the Phase 1 clinical trial design and protocols for **GLPG-3221**, based on publicly available information. It is intended for researchers, scientists, and drug development professionals.

Mechanism of Action

In individuals with the most common CF-causing mutation, F508del, the CFTR protein is misfolded and prematurely degraded, leading to a reduced quantity of the protein at the cell surface. **GLPG-3221**, as a C2 corrector, is designed to work in concert with a C1 corrector and a potentiator in a triple combination therapy. The correctors aim to rescue the misfolded F508del-CFTR protein and facilitate its trafficking to the cell membrane, while the potentiator enhances the opening probability of the CFTR channel, thereby restoring chloride ion transport.

Signaling Pathway



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Caption: Proposed mechanism of action for a triple combination therapy including **GLPG-3221**.

Phase 1 Clinical Trial Design

In November 2017, Galapagos initiated a Phase 1 clinical trial to investigate **GLPG-3221** in healthy volunteers.[1] The study was conducted in Belgium.[1]

Study Objectives:

- Primary Objectives: To assess the safety and tolerability of single and multiple ascending doses of **GLPG-3221**.
- Secondary Objective: To determine the pharmacokinetic profile of **GLPG-3221** in healthy subjects.

Study Design:

The trial was designed as a randomized, double-blind, placebo-controlled, single-center study. [1] This design is the gold standard for early-phase clinical trials to minimize bias.

Parameter	Description
Study Population	Healthy Volunteers
Blinding	Double-blind (participants and investigators unaware of treatment allocation)
Control	Placebo
Dosing	Single and Multiple Ascending Doses (specific dose levels not publicly available)

Experimental Protocols

Detailed experimental protocols for the **GLPG-3221** Phase 1 trial are not publicly available. However, based on standard practices for Phase 1 studies of small molecule drugs, the following methodologies would likely have been employed.

1. Participant Screening and Enrollment

- **Inclusion Criteria:** Typically include healthy adult males and/or non-pregnant, non-lactating females within a specific age and body mass index (BMI) range. Participants would have no clinically significant abnormalities on physical examination, electrocardiogram (ECG), and clinical laboratory tests.
- **Exclusion Criteria:** Generally include a history of significant medical conditions, use of concomitant medications, smoking, and drug or alcohol abuse.

2. Drug Administration and Dosing

- **Formulation:** Oral administration.
- **Dose Escalation:** A single ascending dose (SAD) phase followed by a multiple ascending dose (MAD) phase is a common design. In the SAD phase, cohorts of subjects receive a single dose of **GLPG-3221** or placebo, with the dose increasing for subsequent cohorts after safety data from the previous cohort is reviewed. In the MAD phase, cohorts receive daily doses for a specified period (e.g., 7 or 14 days) to assess steady-state pharmacokinetics and safety upon repeated administration.

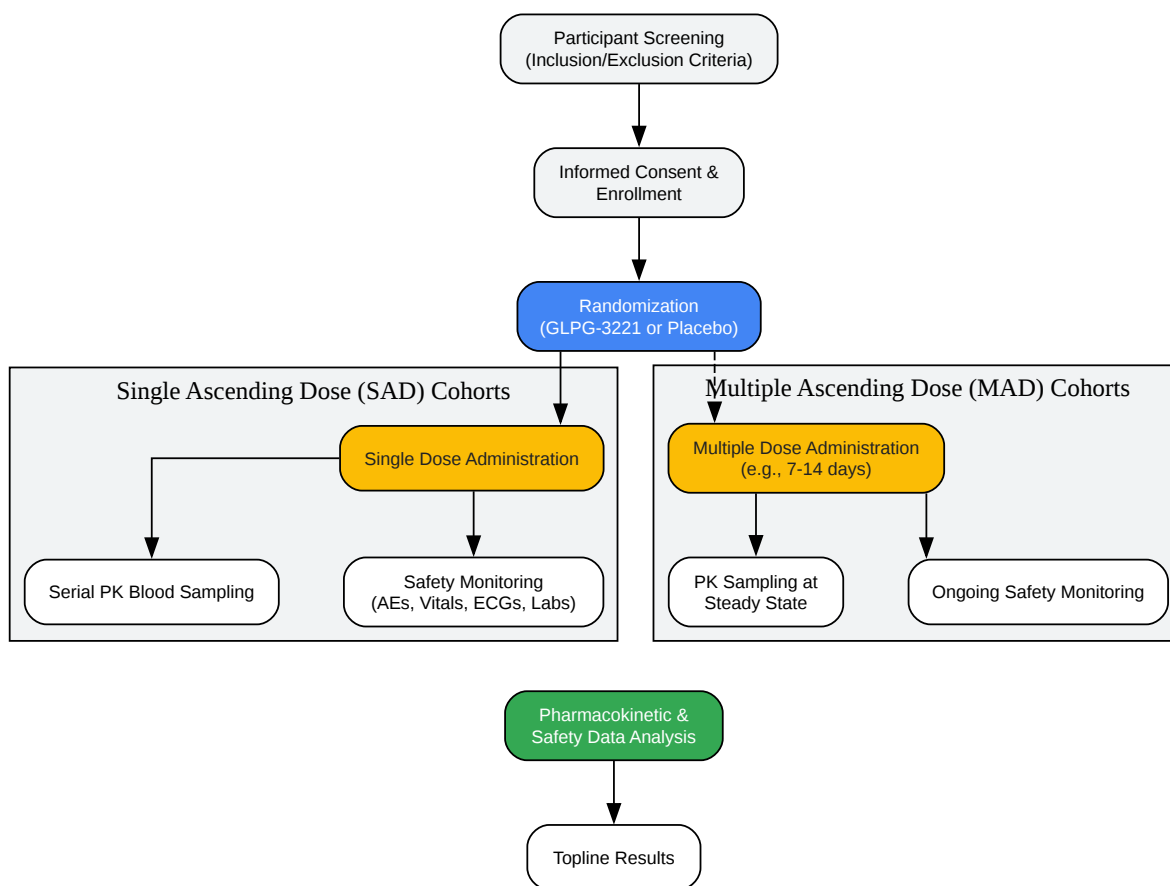
3. Safety and Tolerability Assessments

- **Adverse Event (AE) Monitoring:** Continuous monitoring and recording of all adverse events, graded for severity and assessed for their relationship to the study drug.
- **Vital Signs:** Regular measurement of blood pressure, heart rate, respiratory rate, and body temperature.
- **Electrocardiograms (ECGs):** Performed at pre-dose and multiple time points post-dose to monitor for any cardiac effects, such as changes in the QT interval.
- **Clinical Laboratory Tests:** Blood and urine samples collected at various time points to monitor hematology, clinical chemistry, and urinalysis parameters.

4. Pharmacokinetic Analysis

- **Blood Sampling:** Serial blood samples are collected at pre-defined time points before and after drug administration.
- **Bioanalytical Method:** A validated bioanalytical method, typically liquid chromatography-tandem mass spectrometry (LC-MS/MS), would be used to quantify the concentration of **GLPG-3221** and any major metabolites in plasma.
- **Pharmacokinetic Parameters:** The following standard pharmacokinetic parameters would be calculated from the plasma concentration-time data:
 - Maximum plasma concentration (C_{max})
 - Time to reach maximum plasma concentration (T_{max})
 - Area under the plasma concentration-time curve (AUC)
 - Terminal half-life (t_{1/2})
 - Volume of distribution (V_d)
 - Clearance (CL)

Experimental Workflow

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Caption: A representative workflow for a Phase 1 clinical trial.

Data Presentation

No quantitative data from the **GLPG-3221** Phase 1 trial have been made publicly available. The press release from Galapagos indicated that topline results would be disclosed at a future medical conference, but no such presentation or publication has been identified.^[1]

Conclusion

The Phase 1 clinical trial of **GLPG-3221** was a standard first-in-human study designed to evaluate the safety, tolerability, and pharmacokinetics of the compound in healthy volunteers. While the high-level design of the trial is known, the detailed protocols and quantitative results have not been publicly disclosed. The development of **GLPG-3221** was part of a broader cystic fibrosis collaboration between Galapagos and AbbVie, which has since been restructured. The lack of publicly available data prevents a more detailed analysis and presentation as requested.

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References

- 1. [glpg.com](https://www.glpg.com) [glpg.com]
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